

Application Note: Gas Chromatography Method for the Analysis of Dipropyl Adipate

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Compound of Interest

Compound Name: *Dipropyl adipate*

Cat. No.: *B086888*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dipropyl adipate is a diester of propyl alcohol and adipic acid, commonly used as a plasticizer and emollient in various industrial and pharmaceutical applications. Accurate and reliable quantification of **dipropyl adipate** is crucial for quality control, formulation development, and safety assessment. This application note provides a detailed gas chromatography (GC) method for the analysis of **dipropyl adipate**, including sample preparation, chromatographic conditions, and data analysis. The described method is suitable for the determination of **dipropyl adipate** in various matrices.

Experimental Protocols

This section details the methodologies for the analysis of **dipropyl adipate** by gas chromatography with flame ionization detection (GC-FID) and gas chromatography-mass spectrometry (GC-MS).

Sample Preparation: Solvent Extraction

This protocol is a general procedure for the extraction of **dipropyl adipate** from a solid or semi-solid matrix.

Materials and Reagents:

- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- n-Hexane (HPLC grade)
- Anhydrous Sodium Sulfate
- Glass vials with PTFE-lined caps
- Vortex mixer
- Centrifuge
- Rotary evaporator or nitrogen evaporator

Procedure:

- **Sample Weighing:** Accurately weigh approximately 1 gram of the homogenized sample into a glass vial.
- **Solvent Addition:** Add 10 mL of a 1:1 (v/v) mixture of dichloromethane and methanol to the vial.
- **Extraction:** Vortex the vial for 5 minutes to ensure thorough mixing and extraction of **dipropyl adipate** into the solvent.
- **Phase Separation:** Centrifuge the vial at 3000 rpm for 10 minutes to separate the solid matrix from the solvent extract.
- **Collection:** Carefully transfer the supernatant (solvent extract) to a clean glass tube.
- **Drying:** Pass the extract through a small column containing anhydrous sodium sulfate to remove any residual water.
- **Concentration:** Evaporate the solvent to near dryness under a gentle stream of nitrogen or using a rotary evaporator at 40°C.

- Reconstitution: Reconstitute the residue in a known volume (e.g., 1 mL) of n-hexane or another suitable solvent for GC analysis.

Gas Chromatography (GC) Analysis

The following are recommended starting conditions for the GC analysis of **dipropyl adipate**. Method optimization may be required depending on the specific instrument and sample matrix.

Method 1: GC-FID for General Quantification

This method is suitable for routine quantification of **dipropyl adipate** where high sensitivity and selectivity are not the primary requirements.

Method 2: GC-MS for Identification and Sensitive Quantification

This method is recommended for confirmation of identity and for trace-level quantification of **dipropyl adipate**, especially in complex matrices.[\[1\]](#)[\[2\]](#)

Data Presentation

The quantitative data for the gas chromatography methods are summarized in the tables below for easy comparison.

Table 1: GC-FID Operating Conditions

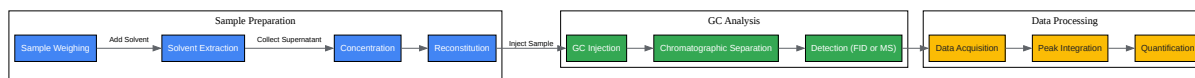
Parameter	Value
Column	Agilent CP-Sil 13 CB, 50 m x 0.32 mm, 0.4 μm [3]
Oven Program	80°C to 270°C at 20°C/min, hold for 14.5 min[3]
Injector	On-column[3]
Injector Temperature	Not specified (typically 250°C for split/splitless)
Carrier Gas	H ₂ at 100 kPa (1.0 bar, 14 psi)[3]
Detector	Flame Ionization Detector (FID)[3]
Detector Temperature	300°C[3]
Injection Volume	1 μL [3]

Table 2: GC-MS Operating Conditions

Parameter	Value
Column	Rtx®-35ms, 30 m x 0.25 mm ID, 0.5 μm df[4]
Oven Program	50°C (hold 4 min) to 130°C at 20°C/min (hold 2 min)[4]
Injector	Split/Splitless
Injector Temperature	280°C
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Detector	Mass Spectrometer (MS)
Ionization Mode	Electron Ionization (EI) at 70 eV
Scan Range	m/z 40-450
Injection Volume	1 μL

Visualization

The following diagram illustrates the general experimental workflow for the GC analysis of **dipropyl adipate**.



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Caption: Experimental workflow for **dipropyl adipate** analysis.

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